

A Technical Guide to the Solubility and Stability of Fast Red B Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fast red B salt*

Cat. No.: *B1227371*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, solubility, and stability of **Fast Red B salt**. It is intended to serve as a technical resource for professionals in research and development who utilize this compound in their work. The guide includes detailed data, experimental protocols, and visual diagrams to facilitate a deeper understanding of the handling and application of **Fast Red B salt**.

Chemical and Physical Properties

Fast Red B salt is a diazonium salt widely used as a chromogen in histochemical and immunohistochemical staining techniques.^[1] It is an organosulfonate salt composed of 2-methoxy-4-nitrobenzene-1-diazonium and 5-sulfonaphthalene-1-sulfonate in a 1:1 ratio.^[2] Its primary utility lies in its ability to couple with naphthol derivatives, which are liberated by enzymatic activity, to form a visible, insoluble azo dye at the site of the enzyme.^{[1][3]}

Property	Value	Reference
Synonyms	Fast Red B Salt, Fast red salt B, C.I. 37125, Azoic diazo 5	[4]
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₉ S ₂	[2][4]
Molecular Weight	467.4 g/mol	[2][4]
Appearance	Yellow to light brown powder	[5]
CAS Number	49735-71-9	[6]
Absorption Maximum (λ _{max})	375 nm	[4]

Solubility Profile

Fast Red B salt is generally characterized as a water-soluble compound.[7][8] Its solubility in various organic solvents is limited. For practical applications, it is typically dissolved in cold water or aqueous buffers.[7]

Solvent	Solubility	Reference
Water	20% (w/v)	[4]
Ethanol	20% (w/v)	[4]
Acetonitrile	Very slightly soluble (heating may be required)	[9]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	[9]

Stability Characteristics

As a diazonium salt, Fast Red B is susceptible to degradation under certain environmental conditions. Aromatic diazonium salts exhibit relative stability in solution for short periods at low temperatures (0–5 °C) due to resonance stabilization of the diazonium ion.[10] However, they are generally unstable and are often used immediately after preparation.[11]

Key Factors Affecting Stability:

- **Temperature:** The compound is sensitive to heat.[8] Aqueous solutions of diazonium salts can undergo hydrolysis to form phenols when warmed.[10] It is recommended to store the solid compound and its solutions in a cool environment.[12][13]
- **Light:** **Fast Red B salt** is sensitive to light.[8] Exposure to light can catalyze degradation. Therefore, it should be stored in light-resistant containers.
- **Moisture:** The compound is sensitive to moisture.[8] It should be stored in a tightly closed container in a dry, well-ventilated area to prevent hydrolysis and decomposition.[12][13]
- **pH:** For applications in dyeing, adjusting the pH to around 6.5 with acetic acid is recommended to achieve a brilliant shade and proper depth.[7]

Experimental Protocols

Protocol for Determining Aqueous Solubility

This protocol outlines a general method for determining the equilibrium solubility of **Fast Red B salt** in an aqueous buffer.

- **Preparation:** Prepare a series of concentrations of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- **Equilibration:** Add an excess amount of **Fast Red B salt** to a known volume of the buffer in a sealed container.
- **Agitation:** Agitate the mixture at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Protect the mixture from light.
- **Separation:** Separate the undissolved solid from the solution by centrifugation or filtration (using a filter compatible with the compound).
- **Quantification:** Dilute an aliquot of the clear supernatant to a suitable concentration. Determine the concentration of the dissolved **Fast Red B salt** using a validated analytical method, such as UV-Vis spectrophotometry at its λ_{max} of 375 nm.
- **Calculation:** Calculate the solubility in units such as mg/mL or g/100 mL.

Protocol for Stability Testing in Solution

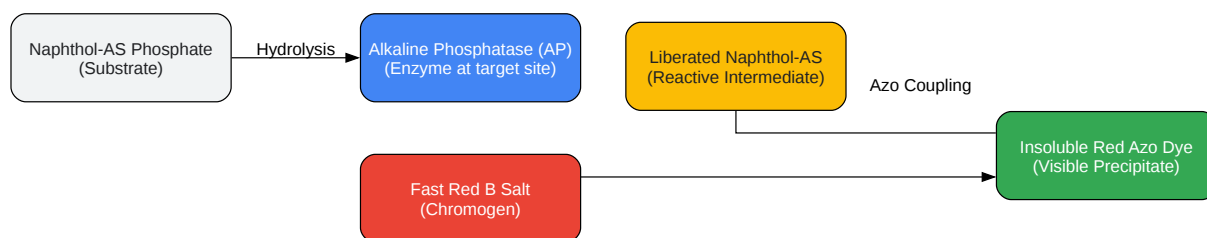
This protocol provides a framework for assessing the stability of **Fast Red B salt** in an aqueous solution over time, following general principles of chemical stability testing.^{[14][15]}

- **Solution Preparation:** Prepare a solution of **Fast Red B salt** of a known concentration in a relevant aqueous buffer.
- **Storage Conditions:** Aliquot the solution into multiple sealed, light-protected vials. Store these samples under various conditions as part of a stability study.
 - **Accelerated Stability:** 40°C ± 2°C / 75% RH ± 5% RH
 - **Long-Term Stability:** 25°C ± 2°C / 60% RH ± 5% RH
 - **Refrigerated:** 5°C ± 3°C
- **Time Points:** Designate specific time points for analysis. For accelerated studies, this might be 0, 1, 3, and 6 months.^[16] For long-term studies, it could be 0, 3, 6, 9, 12, 18, and 24 months.^[16]
- **Analysis:** At each time point, analyze the samples for the remaining concentration of intact **Fast Red B salt** and the presence of degradation products. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is typically used for this purpose.^[17]
- **Data Evaluation:** Plot the concentration of **Fast Red B salt** versus time for each storage condition. This data can be used to determine the degradation rate and establish a re-test period or shelf-life for the solution.

Visualizations: Workflows and Mechanisms

Azo Coupling Reaction in Histochemistry

The primary application of **Fast Red B salt** is in enzyme histochemistry. It acts as a coupling agent that reacts with the product of an enzymatic reaction to form a colored precipitate. The diagram below illustrates this process, commonly used for detecting enzymes like alkaline phosphatase (AP).

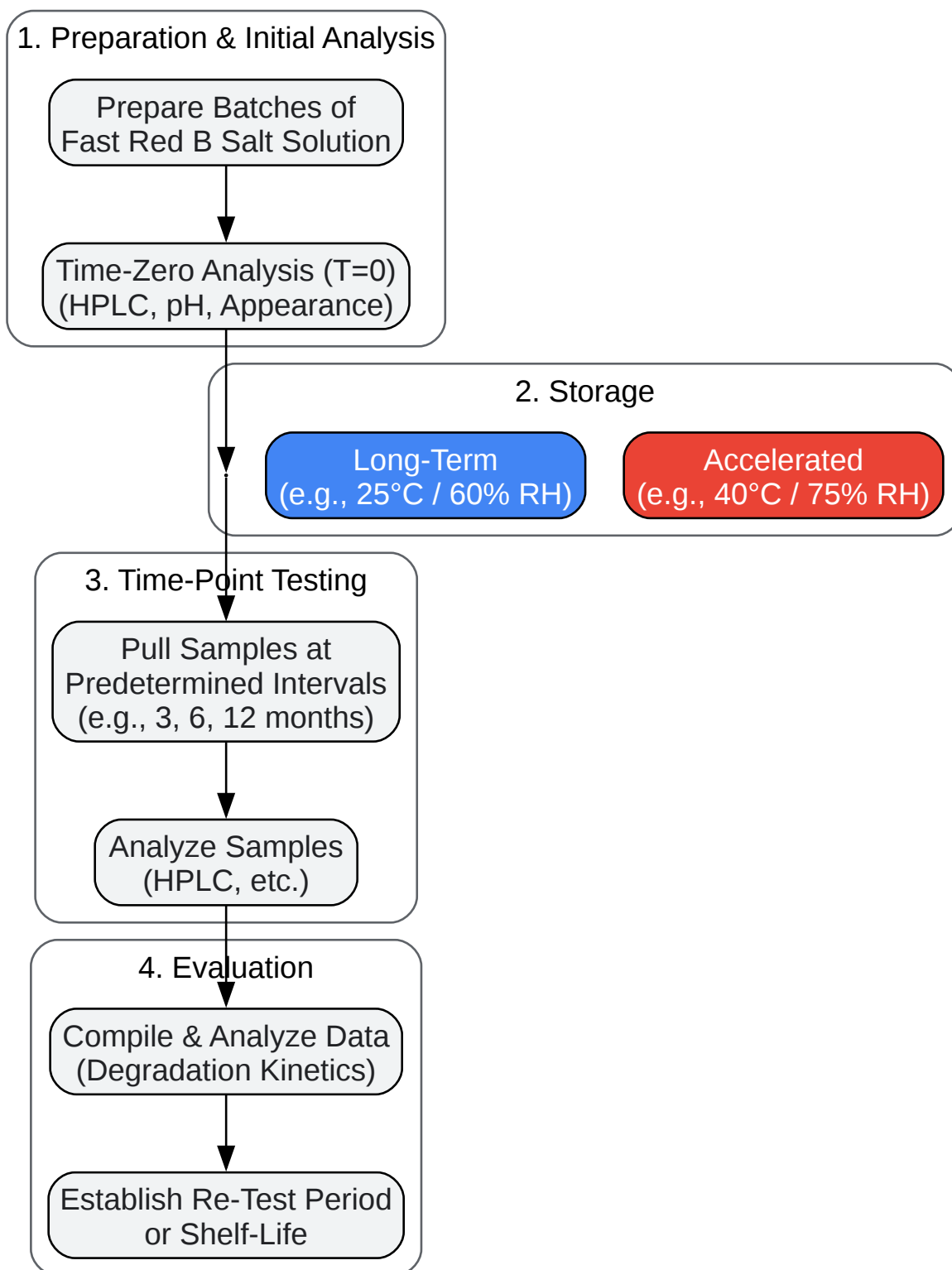


[Click to download full resolution via product page](#)

Caption: Azo coupling mechanism for enzyme detection.

General Workflow for Chemical Stability Testing

The stability of a chemical compound is assessed through a structured experimental workflow. This involves subjecting the compound to various environmental conditions over time and monitoring for any degradation.



[Click to download full resolution via product page](#)

Caption: Workflow for a chemical stability study.

Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Fast Red B salt**.

- Handling: Use adequate ventilation to minimize dust generation.^[12] Avoid contact with eyes, skin, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.^{[12][13]}
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[12][13]} Keep away from heat, light, and incompatible substances.^[8]

By adhering to these guidelines and understanding the inherent properties of **Fast Red B salt**, researchers can ensure its effective and safe use in their laboratory applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fast Red Violet LB | 32348-81-5 | Benchchem [benchchem.com]
- 2. 2-Methoxy-4-nitrobenzene-1-diazonium 5-sulfonaphthalene-1-sulfonate | C17H13N3O9S2 | CID 2724075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3hbiomedical.com [3hbiomedical.com]
- 4. stainsfile.com [stainsfile.com]
- 5. echemi.com [echemi.com]
- 6. scbt.com [scbt.com]
- 7. Fast Red B Salt | [vipulorganics.com]
- 8. sdinternational.com [sdinternational.com]
- 9. 49735-71-9 CAS MSDS (Fast Red B salt) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. CK12-Foundation [flexbooks.ck12.org]

- 11. byjus.com [byjus.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. echemi.com [echemi.com]
- 14. ema.europa.eu [ema.europa.eu]
- 15. enamine.net [enamine.net]
- 16. japsonline.com [japsonline.com]
- 17. usp.org [usp.org]
- To cite this document: BenchChem. [A Technical Guide to the Solubility and Stability of Fast Red B Salt]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1227371#solubility-and-stability-properties-of-fast-red-b-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com